

An In-depth Technical Guide to the Antimicrobial Spectrum of Oleic Acid Derivatives

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Compound of Interest

Compound Name: *Oleaside A*

Cat. No.: *B15595676*

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Introduction

Oleic acid, a monounsaturated omega-9 fatty acid, and its various derivatives have garnered significant attention for their broad-spectrum antimicrobial properties. These compounds present a promising avenue for the development of novel therapeutic agents, particularly in an era of rising antibiotic resistance. This technical guide provides a comprehensive overview of the antimicrobial activity of oleic acid derivatives, detailing their spectrum of activity, mechanisms of action, and the experimental methodologies used for their evaluation. All quantitative data are summarized in structured tables for comparative analysis, and key processes are visualized through diagrams generated using Graphviz (DOT language).

Antimicrobial Spectrum and Potency

The antimicrobial efficacy of oleic acid derivatives varies depending on the specific chemical modification of the oleic acid backbone and the target microorganism. The activity is generally more pronounced against Gram-positive bacteria and certain fungi, although some derivatives have shown activity against Gram-negative bacteria.

Table 1: Antibacterial Activity of Oleic Acid and its Derivatives (MIC in µg/mL)

Compound/ Derivative	Staphylococcus aureus	Streptococcus mutans	Escherichia coli	Pseudomonas aeruginosa	Reference(s)
Oleic Acid	1000	25 (bacteriostatic)	Inactive	Inactive	[1][2][3]
Methyl Oleate	-	Significant killing activity at 2.5	-	-	[3]
Ethyl Oleate	-	64% inhibition at 25	-	-	[3]
Oleoyl Amide (Primary)	-	-	-	-	[4][5]
Metal-Oleoyl Amide Complexes	High activity at low concentrations	-	High activity at low concentrations	-	[6]
Biotransformation Metabolites	0.98 - 2000	-	0.98 - 2000	-	[7][8]

Note: '-' indicates data not available in the cited sources. MIC values can vary based on the specific strain and experimental conditions.

Table 2: Antifungal Activity of Oleic Acid and its Derivatives

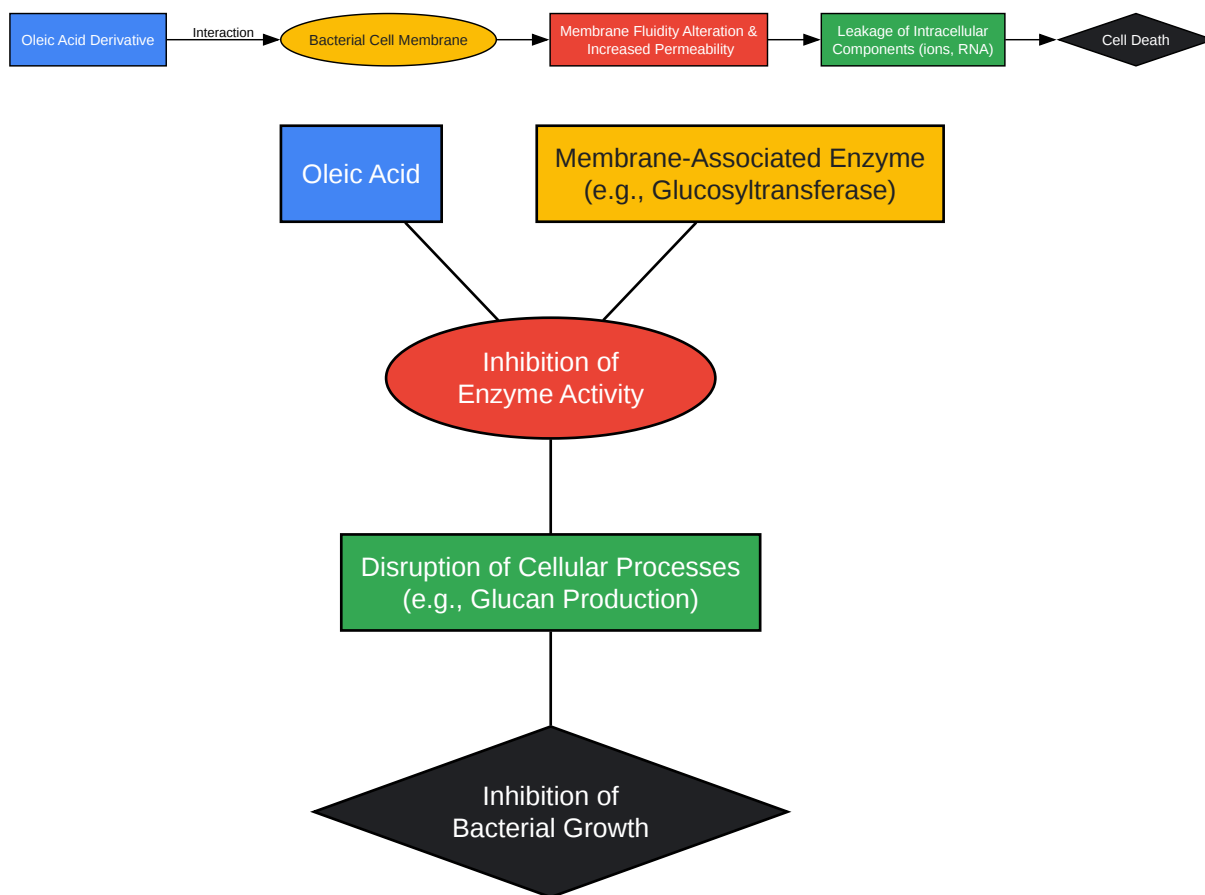
Compound/Derivative	Candida albicans	Aspergillus niger	Phytopathogenic Fungi	Reference(s)
Oleic Acid	35% growth reduction at 1000 μ M	-	Active against Blumeria graminis	[9][10]
Methyl Oleate	-	-	Active against Blumeria graminis	[10]
Ethyl Oleate	-	-	Active against Blumeria graminis	[10]
Oleic Acid Propyl Ester	Antifungal	-	-	[11]
Oleoyl Amide (Primary)	Good inhibitor	-	Active against Fusarium solani, etc.	[4][5]
Biotransformation Metabolites	Good inhibitory activity	Good inhibitory activity	-	[8]

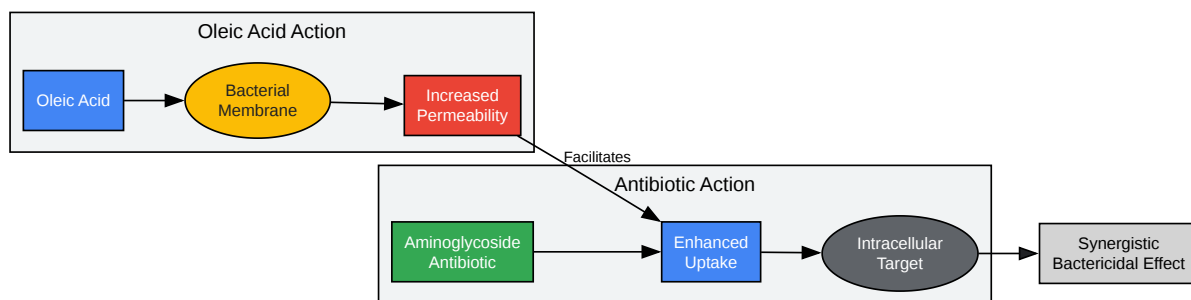
Note: '-' indicates data not available in the cited sources. Activity can be presented as MIC, percentage inhibition, or qualitative assessment.

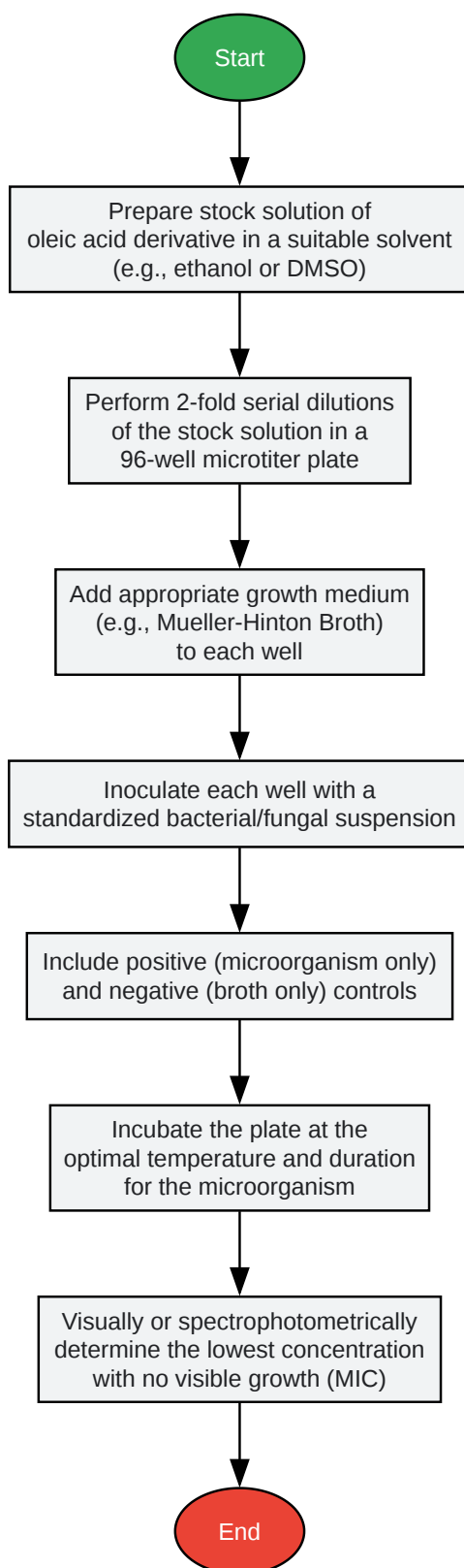
Mechanisms of Antimicrobial Action

The primary mechanism of action for oleic acid and its derivatives involves the disruption of the microbial cell membrane. This leads to increased permeability, leakage of intracellular components, and ultimately cell death.[12][13] Additionally, some derivatives have been shown to inhibit essential cellular processes.

Signaling Pathway for Membrane Disruption by Oleic Acid







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